

Crystal Structure Analysis of 7-Substituted Benzofurans: A Technical Guide

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Compound of Interest

Compound Name: 7-Fluorobenzofuran

CAS No.: 24410-61-5

Cat. No.: B1316722

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Audience: Researchers, scientists, and drug development professionals.

Disclaimer: The crystal structure for the specific compound **7-Fluorobenzofuran** is not publicly available in crystallographic databases. Therefore, this guide utilizes the crystallographic data of a closely related 7-substituted benzofuran derivative, 5-Iodo-7-methyl-2-(4-methylphenyl)-3-methylsulfinyl-1-benzofuran, as a representative example to illustrate the principles of crystal structure analysis for this class of compounds. All data presented below pertains to this proxy molecule.

Introduction

Benzofuran derivatives are a significant class of heterocyclic compounds that form the core structure of many biologically active molecules and natural products. Their versatile pharmacological properties have led to their extensive use in drug discovery and development. The substitution pattern on the benzofuran ring system plays a crucial role in determining the molecule's three-dimensional structure, which in turn influences its biological activity and pharmacokinetic properties.

This technical guide provides an in-depth analysis of the crystal structure of a 7-substituted benzofuran derivative. It details the experimental methodologies employed for structure determination and presents the key crystallographic data in a structured format. This information is critical for understanding the solid-state conformation, intermolecular interactions, and for guiding the rational design of novel benzofuran-based therapeutic agents.

Experimental Protocols

The determination of the crystal structure of 5-Iodo-7-methyl-2-(4-methylphenyl)-3-methylsulfinyl-1-benzofuran involved the following key experimental stages:

2.1. Synthesis and Crystallization

The synthesis of the title compound is achieved through established organic chemistry methods. High-quality single crystals suitable for X-ray diffraction were obtained by slow evaporation of a solvent system, a common technique for growing crystals of organic molecules.

2.2. X-ray Diffraction Data Collection

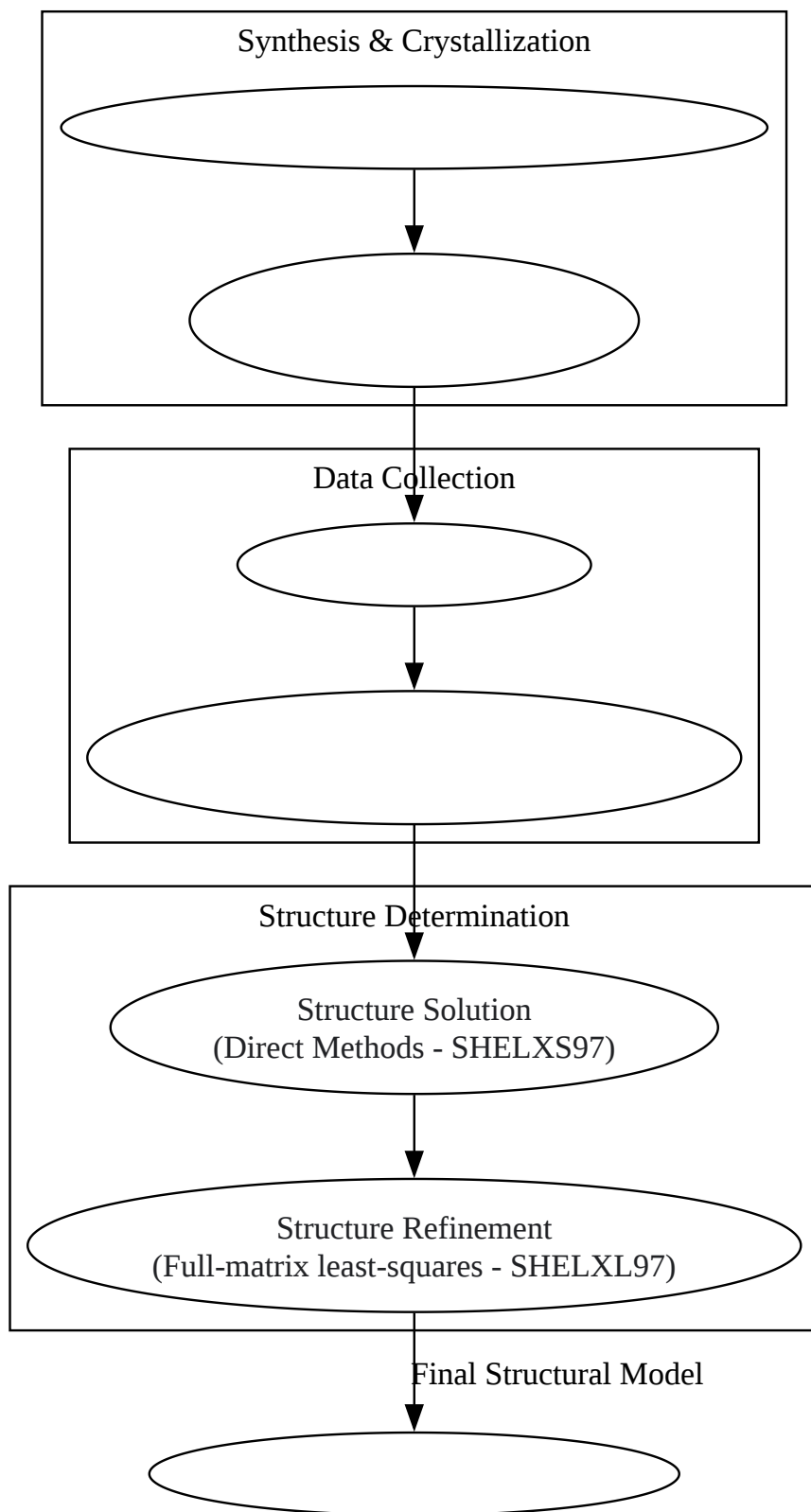
A single crystal of suitable size and quality was mounted on a diffractometer. The crystal was maintained at a low temperature (173 K) to minimize thermal vibrations of the atoms, leading to a more precise determination of their positions. Data collection was performed using a Bruker SMART APEXII CCD diffractometer with Mo K α radiation ($\lambda = 0.71073 \text{ \AA}$). A series of diffraction images were collected as the crystal was rotated.

2.3. Structure Solution and Refinement

The collected diffraction data was processed to yield a set of structure factors. The initial crystal structure was solved using direct methods with the SHELXS97 program. This program uses statistical methods to determine the phases of the structure factors, which then allows for the calculation of an initial electron density map. This map reveals the positions of the heavier atoms.

The initial structural model was then refined using a full-matrix least-squares procedure on F^2 with the SHELXL97 program. This iterative process adjusts the atomic positions, and their anisotropic displacement parameters, to achieve the best possible fit between the calculated

and the observed structure factors. Hydrogen atoms were placed in calculated positions and refined using a riding model.



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Figure 1: General workflow for crystal structure determination.

Crystallographic Data

The key crystallographic data and structure refinement details for 5-Iodo-7-methyl-2-(4-methylphenyl)-3-methylsulfinyl-1-benzofuran are summarized in the tables below.

Table 1: Crystal Data and Structure Refinement.

Parameter	Value
Empirical Formula	C ₁₇ H ₁₅ IO ₂ S
Formula Weight	410.25
Temperature	173(2) K
Wavelength	0.71073 Å
Crystal System	Triclinic
Space Group	P-1
Unit Cell Dimensions	
a	7.6816(3) Å
b	9.6478(4) Å
c	11.3738(4) Å
α	75.409(2)°
β	84.062(2)°
γ	71.684(2)°
Volume	774.14(5) Å ³
Z	2
Density (calculated)	1.759 Mg/m ³
Absorption Coefficient	2.203 mm ⁻¹
F(000)	404
Data Collection	
Theta range for data collection	2.36 to 28.29°
Index ranges	-10 ≤ h ≤ 10, -12 ≤ k ≤ 12, -15 ≤ l ≤ 15
Reflections collected	14337
Independent reflections	3858 [R(int) = 0.0191]

Refinement	
Refinement method	Full-matrix least-squares on F ²
Data / restraints / parameters	3858 / 0 / 193
Goodness-of-fit on F ²	1.091
Final R indices [I>2sigma(I)]	R1 = 0.0171, wR2 = 0.0439
R indices (all data)	R1 = 0.0185, wR2 = 0.0444
Largest diff. peak and hole	0.451 and -0.411 e.Å ⁻³

Table 2: Selected Bond Lengths (Å).

Bond	Length
I(1)-C(5)	2.103(2)
S(1)-O(2)	1.5039(14)
S(1)-C(3)	1.770(2)
S(1)-C(17)	1.789(2)
O(1)-C(8)	1.375(2)
O(1)-C(2)	1.381(2)
C(2)-C(3)	1.365(3)
C(3)-C(4)	1.472(3)
C(4)-C(5)	1.388(3)
C(4)-C(9)	1.401(3)
C(5)-C(6)	1.387(3)
C(6)-C(7)	1.391(3)
C(7)-C(8)	1.391(3)
C(7)-C(10)	1.506(3)
C(8)-C(9)	1.394(3)

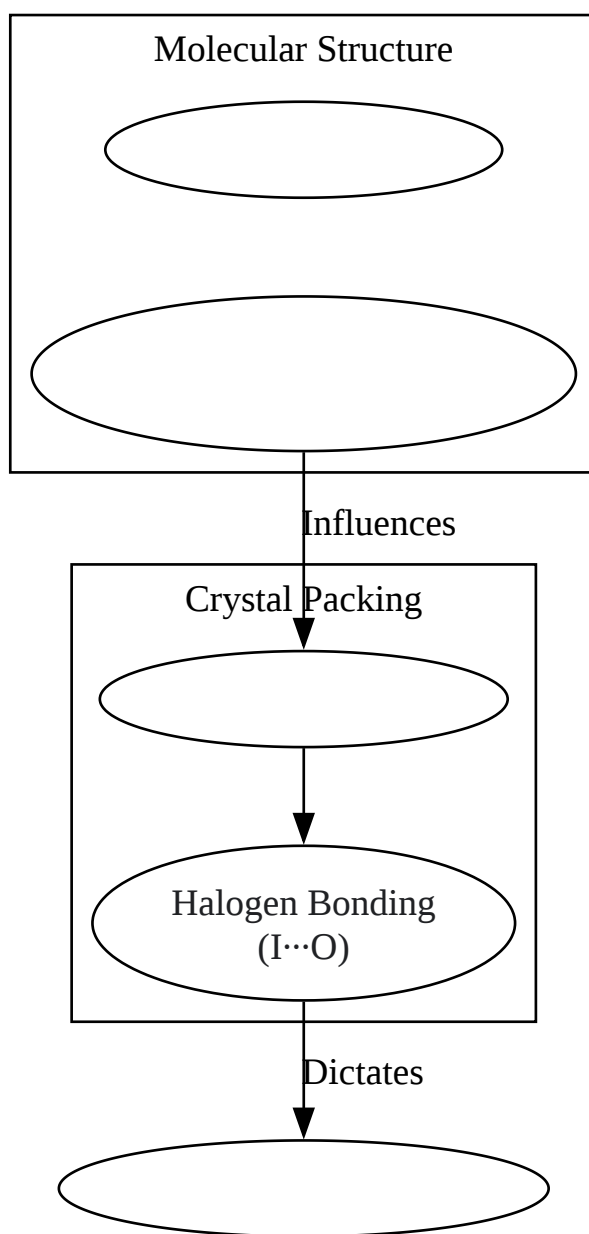
Table 3: Selected Bond Angles (°).

Angle	Value
O(2)-S(1)-C(3)	106.12(8)
O(2)-S(1)-C(17)	106.28(9)
C(3)-S(1)-C(17)	99.44(9)
C(8)-O(1)-C(2)	105.77(14)
C(3)-C(2)-O(1)	110.83(16)
C(3)-C(2)-C(11)	129.50(17)
O(1)-C(2)-C(11)	119.67(16)
C(2)-C(3)-C(4)	107.00(16)
C(2)-C(3)-S(1)	124.96(13)
C(4)-C(3)-S(1)	128.04(13)
C(5)-C(4)-C(9)	121.78(17)
C(5)-C(4)-C(3)	131.25(17)
C(9)-C(4)-C(3)	106.96(16)
C(6)-C(5)-C(4)	119.26(18)
C(6)-C(5)-I(1)	120.37(15)
C(4)-C(5)-I(1)	120.37(14)
C(5)-C(6)-C(7)	121.2(2)
C(8)-C(7)-C(6)	118.0(2)
C(8)-C(7)-C(10)	121.92(19)
C(6)-C(7)-C(10)	120.06(19)
O(1)-C(8)-C(9)	109.40(16)
O(1)-C(8)-C(7)	129.50(18)
C(9)-C(8)-C(7)	121.10(18)

Structural Analysis and Discussion

The crystal structure of 5-Iodo-7-methyl-2-(4-methylphenyl)-3-methylsulfinyl-1-benzofuran reveals several key features. The benzofuran ring system is essentially planar. The dihedral angle between the benzofuran moiety and the 4-methylphenyl ring provides insight into the overall molecular conformation.

In the crystal packing, molecules are linked into inversion-related dimers through halogen bonding, a specific type of non-covalent interaction where the iodine atom acts as a Lewis acid and an oxygen atom from the sulfinyl group of a neighboring molecule acts as a Lewis base. This I...O interaction is a significant directional force in the solid-state assembly of these molecules.



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Figure 2: Relationship between molecular structure and crystal packing.

Relevance in Drug Development

The detailed structural information obtained from X-ray crystallography is invaluable for drug development professionals. It provides a precise three-dimensional model of the molecule, which is essential for:

- Structure-Activity Relationship (SAR) Studies: Understanding how modifications to the chemical structure affect biological activity.
- Computational Modeling and Docking: Predicting how the molecule might interact with its biological target (e.g., an enzyme or receptor).
- Polymorph Screening: Identifying and characterizing different crystalline forms of a drug substance, which can have different physical properties (e.g., solubility, stability).
- Intellectual Property: Providing definitive structural data for patent applications.

Conclusion

While the crystal structure of **7-Fluorobenzofuran** remains elusive in the public domain, the analysis of the closely related 5-Iodo-7-methyl-2-(4-methylphenyl)-3-methylsulfinyl-1-benzofuran provides a valuable framework for understanding the structural chemistry of 7-substituted benzofurans. The detailed experimental protocols and the comprehensive crystallographic data presented herein serve as a guide for researchers in the field and highlight the importance of single-crystal X-ray diffraction in modern drug discovery and materials science. Further research to crystallize and analyze **7-Fluorobenzofuran** would be a valuable contribution to the field.

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